

Application Notes and Protocols for 6-Sulfamoylnicotinamide (N,N-Dimethyl-2-sulfamoylnicotinamide)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Sulfamoylnicotinamide

Cat. No.: B15096441

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **6-Sulfamoylnicotinamide**, correctly identified as N,N-Dimethyl-2-sulfamoylnicotinamide. The information is intended for researchers in analytical chemistry, environmental science, and toxicology.

Introduction

N,N-Dimethyl-2-sulfamoylnicotinamide, also known by the acronym ASDM, is a primary degradation product of the sulfonylurea herbicide, nicosulfuron.[1] Its principal application in a research context is as an analytical reference standard for studies monitoring the environmental fate and biodegradation of nicosulfuron.[1] There is currently no substantial evidence in the scientific literature to suggest that N,N-Dimethyl-2-sulfamoylnicotinamide is used as a bioactive compound to probe cellular signaling pathways or for direct application in drug development. The protocols provided herein are therefore focused on its use as an analytical standard.

Chemical and Physical Properties

A summary of the key chemical and physical properties of N,N-Dimethyl-2-sulfamoylnicotinamide is presented in Table 1. This information is critical for the accurate

preparation and storage of stock solutions.

Property	Value	Citations
Synonyms	2-(Aminosulfonyl)-N,N-dimethyl-3-pyridinecarboxamide, 2-Aminosulfonyl-N,N-dimethylnicotinamide, N,N-Dimethyl-2-sulfamoylpyridine-3-carboxamide, ASDM	[1][2]
CAS Number	112006-75-4	[2]
Molecular Formula	C ₈ H ₁₁ N ₃ O ₃ S	
Molecular Weight	229.26 g/mol	[2]
Appearance	White to Off-White Solid	
Solubility	Slightly soluble in Dimethyl sulfoxide (DMSO), Methanol, and Acetonitrile.	
Storage Temperature	2-8°C	[2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of N,N-Dimethyl-2-sulfamoylnicotinamide in dimethyl sulfoxide (DMSO). DMSO is a common solvent for creating stock solutions of organic molecules for use in analytical and biological experiments.

Materials:

- N,N-Dimethyl-2-sulfamoylnicotinamide (solid)
- Dimethyl sulfoxide (DMSO), anhydrous, analytical grade
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile, filtered pipette tips
- Vortex mixer

Procedure:

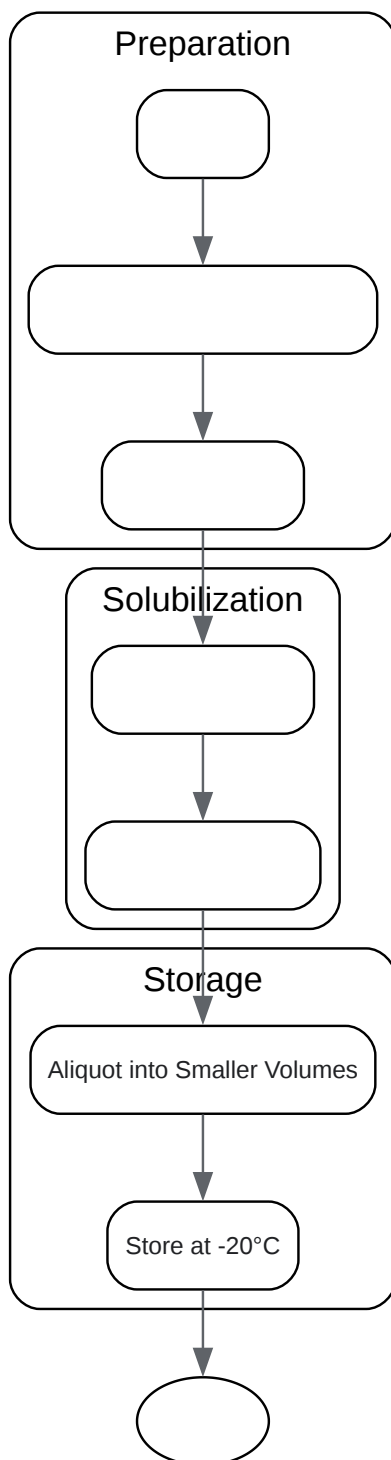
- Pre-weighing Preparation: Before weighing, ensure the N,N-Dimethyl-2-sulfamoylnicotinamide powder has equilibrated to room temperature to prevent condensation.
- Weighing: Accurately weigh out 2.29 mg of N,N-Dimethyl-2-sulfamoylnicotinamide using a calibrated analytical balance.
- Solubilization:
 - Transfer the weighed compound into a clean microcentrifuge tube or amber glass vial.
 - Add 1 mL of anhydrous DMSO to the tube/vial.
 - Cap the tube/vial securely.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all of the solid has dissolved. If necessary, gently warm the solution or sonicate for a brief period.
- Storage:
 - Store the 10 mM stock solution at -20°C for long-term storage.
 - For short-term storage (up to one week), the solution can be kept at 4°C.
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes.

Note: Always use appropriate personal protective equipment (PPE), including gloves and safety glasses, when handling chemical reagents.

Diagrams

Experimental Workflow for Stock Solution Preparation

Workflow for N,N-Dimethyl-2-sulfamoylnicotinamide Stock Solution Preparation

[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM stock solution of N,N-Dimethyl-2-sulfamoylnicotinamide.

Signaling Pathway Diagram

There is no information available in the current scientific literature to suggest that N,N-Dimethyl-2-sulfamoylnicotinamide is an active modulator of any specific cellular signaling pathways. Its known role is as a metabolite of the herbicide nicosulfuron.[1] Therefore, a diagram depicting its interaction with signaling pathways cannot be provided.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 6-Sulfamoylnicotinamide (N,N-Dimethyl-2-sulfamoylnicotinamide)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15096441#preparing-6-sulfamoylnicotinamide-stock-solutions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com